

Operational Disposal Guide: 1-Acetyl-2,5-dimethoxy-4-methylbenzene[1][2][3]

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Compound of Interest

Compound Name: 1-ACETYL-2,5-DIMETHOXY-4-METHYLBENZENE

CAS No.: 13720-58-6

Cat. No.: B076522

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Part 1: Executive Summary & Risk Profile[3]

1-Acetyl-2,5-dimethoxy-4-methylbenzene is a substituted aromatic ketone used primarily as an intermediate in organic synthesis.[1][2][3] While not a scheduled drug itself, it is a direct structural precursor to 2,5-Dimethoxy-4-methylamphetamine (DOM/STP), a Schedule I controlled substance.[1][2][3]

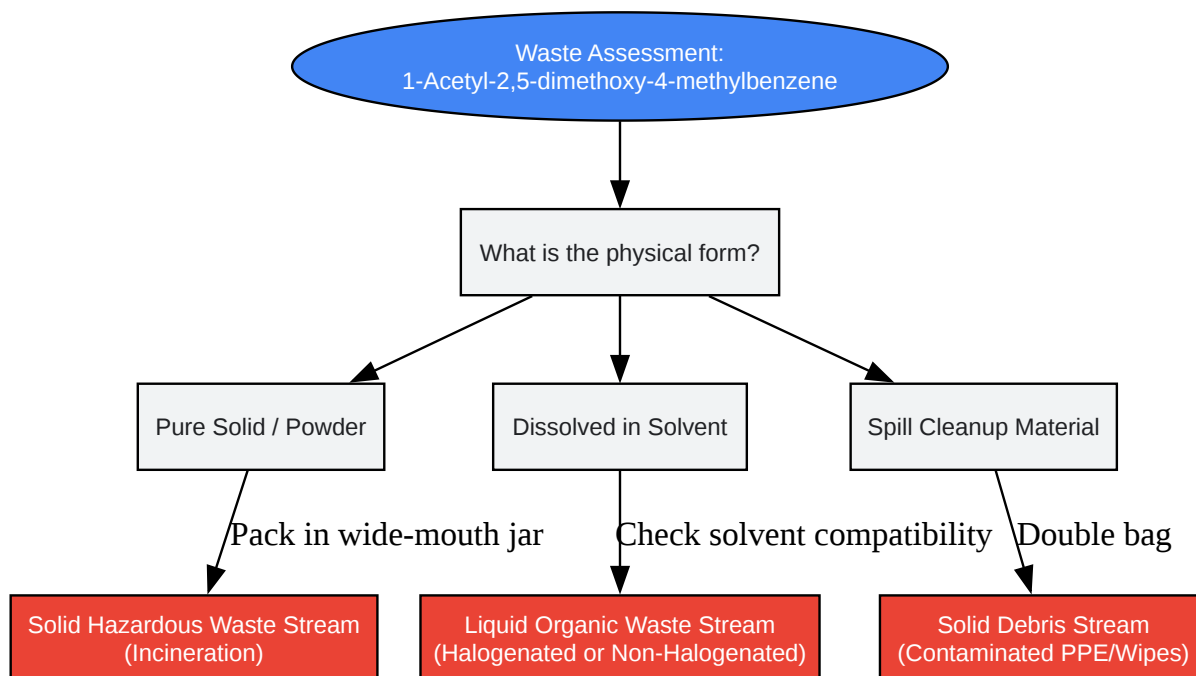
This dual status—legitimate reagent vs. potential illicit precursor—dictates a disposal strategy that prioritizes total destruction (incineration) over standard landfill or drain disposal methods to mitigate both environmental and diversion risks.[3]

Quick Safety & Regulatory Data

Parameter	Specification
Physical State	Solid (Crystalline), Melting Point ~77°C
GHS Classification	Warning (Irritant) H315 (Skin), H319 (Eye), H335 (Respiratory)
RCRA Status	Non-Listed (Not U or P listed).[2][3][4] Must be characterized based on ignitability/toxicity or treated as generic hazardous organic waste.[3]
DEA Status	Non-Scheduled, but "Watched." [3] High diversion risk due to structural similarity to Schedule I hallucinogens.[3][5]
Recommended Disposal	High-Temperature Incineration via approved hazardous waste vendor.[1][3]

Part 2: Disposal Decision Logic

The following decision tree outlines the correct waste stream selection based on the physical form of the chemical.



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Figure 1: Waste stream selection logic. All paths ultimately lead to off-site incineration.[1][2][3]

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Stockpile/Expired Reagent)

Objective: Securely dispose of solid crystalline material without generating dust or allowing for diversion.[3]

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 dust mask or half-face respirator (if handling open powder outside a fume hood).[3]
- Container Selection: Use a wide-mouth HDPE or Glass jar with a screw-top lid.[1][3] Do not use narrow-neck bottles for solids.
- Transfer:
 - Work inside a chemical fume hood to prevent inhalation of dust.[3]
 - Transfer the solid carefully into the waste container.[3]
 - Do not mix with oxidizers (e.g., nitric acid, permanganates) or strong acids in the same waste container, as this ketone can react vigorously.[3]
- Labeling:
 - Apply a hazardous waste label.[3]
 - Chemical Name: Write "**1-Acetyl-2,5-dimethoxy-4-methylbenzene**" CLEARLY.
 - Hazards: Check "Irritant" and "Toxic."[3]
 - Constituents: If mixed with other solids, list all components (e.g., "95% **1-Acetyl-2,5-dimethoxy-4-methylbenzene**, 5% Silica Gel").

- Diversion Control: Deface the original manufacturer's bottle label before discarding the empty container into the trash or glass recycling, ensuring the chemical identity is no longer visible.[\[3\]](#)

Protocol B: Disposal of Solutions (Reaction Mixtures)

Objective: Dispose of the chemical when dissolved in organic solvents (e.g., DCM, Methanol, Ethyl Acetate).[\[3\]](#)[\[4\]](#)

- Segregation: Determine if the solvent is Halogenated (e.g., Dichloromethane, Chloroform) or Non-Halogenated (e.g., Acetone, Methanol).[\[3\]](#)
- Collection:
 - Pour the solution into the appropriate "Organic Waste" carboy.[\[3\]](#)
 - Concentration Limit: If the concentration of the ketone is >10%, consider collecting it in a separate "High Hazard" container to prevent potential polymerization or unexpected reactivity with other waste stream components.[\[3\]](#)
- Rinsing: Triple rinse the original glassware with a small amount of Acetone.[\[3\]](#) Add the rinsate to the waste container.[\[3\]](#)

Protocol C: Spill Cleanup

Objective: Contain and clean up accidental releases.

- Immediate Action: Alert nearby personnel. If the spill is large (>50g), evacuate the immediate area.[\[3\]](#)
- Containment:
 - Solids: Cover with a wet paper towel (to prevent dust) or use a scoop/dustpan dedicated to hazardous waste.[\[3\]](#) Do not dry sweep vigorously.[\[3\]](#)
 - Liquids: Surround with absorbent booms or pads.[\[3\]](#) Cover with vermiculite or sand.[\[3\]](#)
- Cleanup:

- Scoop all material into a sealable plastic bag or wide-mouth jar.
- Wipe the surface with soap and water, followed by an alcohol wipe.[3]
- Place all contaminated PPE (gloves, wipes) into the same waste container.[3]
- Disposal: Label as "Spill Debris: **1-Acetyl-2,5-dimethoxy-4-methylbenzene**" and process as solid hazardous waste.

Part 4: Regulatory & Compliance Notes

DEA Precursor Watch List

While **1-Acetyl-2,5-dimethoxy-4-methylbenzene** is not explicitly listed on DEA List I or II, it is an immediate chemical precursor to DOM (STP), a Schedule I substance.[1][2][3]

- Implication: If your facility is audited, large unexplained quantities of this intermediate can raise red flags regarding "intent to manufacture."[3]
- Best Practice: Maintain a usage log.[3] When disposing, ensure the chain of custody is clear until it reaches the incinerator.[3]

EPA Waste Codes

This chemical is not P-listed or U-listed.[1][3] However, it must be characterized:

- Ignitability (D001): Unlikely for the solid (MP ~77°C), but possible if wet with solvent.[3]
- Toxicity: If the waste solution contains halogenated solvents, use codes like F002.[3]
- Default Code: If no specific characteristic applies, most EH&S departments classify it as "Non-RCRA Hazardous Waste" but mandate incineration due to its chemical toxicity.[3]

References

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